

# 3'-Trifluoromethylisobutyranilide material safety data sheet

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## Compound of Interest

Compound Name: **3'-Trifluoromethylisobutyranilide**

Cat. No.: **B124288**

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## An In-depth Technical Guide to **3'-Trifluoromethylisobutyranilide**

This document provides a comprehensive safety and technical overview of **3'-Trifluoromethylisobutyranilide**, intended for researchers, scientists, and professionals in drug development. It consolidates critical data on its properties, hazards, and handling procedures.

## Section 1: Chemical Product and Company Identification

Identifier	Data
Product Name	3'-Trifluoromethylisobutyranilide
CAS Number	1939-27-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	2-methyl-N-[3-(trifluoromethyl)phenyl]propanamide <a href="#">[1]</a>
Synonyms	N-(3-(Trifluoromethyl)phenyl)isobutyramide, α,α,α-Trifluoro-2-methyl-m-propionotoluidide, Flutamide Impurity E <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>11</sub> H <sub>12</sub> F <sub>3</sub> NO <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	231.21 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Relevant Identified Uses	As a reagent in the synthesis of Flutamide, for pharmaceutical research related to androgen receptor antagonism, and as a reference standard in analytical chemistry. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Company Identification	Note: Please refer to the specific supplier for company details and emergency contact information.

## Section 2: Hazards Identification

This substance is classified as hazardous according to the Globally Harmonized System (GHS).

- GHS Classification:
  - Specific target organ toxicity — repeated exposure, Category 2 (H373)[\[1\]](#)[\[4\]](#)
  - Hazardous to the aquatic environment, long-term hazard, Category 2 (H411)[\[1\]](#)[\[4\]](#)
- GHS Label Elements:
  - Pictograms:

- alt text

(Health Hazard)

- alt text

(Environmental Hazard)

- Signal Word:Warning[4]

- Hazard Statements:

- H373: May cause damage to organs through prolonged or repeated exposure.[1][4]

- H411: Toxic to aquatic life with long lasting effects.[1][4]

- Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.

- P273: Avoid release to the environment.

- P314: Get medical advice/attention if you feel unwell.

- P391: Collect spillage.

- P501: Dispose of contents/container to an approved waste disposal plant.

- Other Hazards: Research indicates potential for liver toxicity with prolonged exposure.[1]

### **Section 3: Composition/Information on Ingredients**

Component	CAS Number	Purity
3'-Trifluoromethylisobutyranilide	1939-27-1	>97% (Purity may vary by supplier)[5]

### **Section 4: First-Aid Measures**

- General Advice: Consult a physician. Show this safety data sheet to the doctor in attendance. Move out of dangerous area.
- Inhalation: If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products may be formed, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride (HF).
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

## Section 6: Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Section 7: Handling and Storage

- Precautions for Safe Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Conditions for Safe Storage: Keep container tightly closed in a dry and well-ventilated place.
  - Recommended Storage Temperature: 2-8°C[2][4][6]

## Section 8: Exposure Controls/Personal Protection

- Exposure Limits: No occupational exposure limit values have been established.
- Engineering Controls: Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of workday. Use a properly ventilated work area.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Safety glasses with side-shields conforming to EN166 or equivalent.
  - Skin Protection: Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Wash and dry hands. A lab coat is required.
  - Respiratory Protection: For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

## Section 9: Physical and Chemical Properties

Property	Value
Appearance	Off-White to Pale Orange Solid[2][4][6]
Melting Point	100-101 °C[1][2][4][6]
Boiling Point	313.5 ± 42.0 °C (Predicted)[1][2][4][6]
Density	1.220 ± 0.06 g/cm³ (Predicted)[2][4][6]
Solubility	Slightly soluble in Chloroform and Methanol[1][2][4][6]
pKa	14.33 ± 0.70 (Predicted)[2][4][6]

## Section 10: Stability and Reactivity

- Reactivity: No data available.
- Chemical Stability: Exhibits good thermal stability and is stable under recommended storage conditions.[1]
- Possibility of Hazardous Reactions: No data available.
- Conditions to Avoid: No data available.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases.
- Hazardous Decomposition Products: Under fire conditions: Carbon oxides, Nitrogen oxides (NOx), Hydrogen fluoride.

## Section 11: Toxicological Information

- Acute Toxicity: No specific data available. The risk statement R48/22 suggests it may be harmful if swallowed with prolonged exposure.[2][6]
- Skin Corrosion/Irritation: No specific data available.
- Serious Eye Damage/Irritation: No specific data available.

- Respiratory or Skin Sensitization: No specific data available.
- Germ Cell Mutagenicity: No specific data available.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.
- Reproductive Toxicity: No specific data available.
- Specific Target Organ Toxicity - Single Exposure: No specific data available.
- Specific Target Organ Toxicity - Repeated Exposure: May cause damage to organs (potentially the liver) through prolonged or repeated exposure.[\[1\]](#)[\[4\]](#)
- Aspiration Hazard: No specific data available.
- Additional Information: This compound is an impurity in the non-steroidal anti-androgen drug flutamide and has been shown to interact with androgen receptors.[\[1\]](#)

## Section 12: Ecological Information

- Toxicity: Toxic to aquatic life with long lasting effects.[\[1\]](#)[\[4\]](#) No specific ecotoxicity data (e.g., LC50, EC50) is available.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

## Section 13: Disposal Considerations

- Waste Treatment Methods: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

- Contaminated Packaging: Dispose of as unused product.

## Section 14: Transport Information

This substance is classified as environmentally hazardous. Transport regulations may vary. It is recommended to consult the supplier or a qualified professional for current transport information.

- Potential Classification:
  - UN Number: 3077 (Environmentally hazardous substance, solid, n.o.s.)
  - Transport Hazard Class: 9
  - Packing Group: III

## Section 15: Regulatory Information

- FDA UNII: V3NS36X991[\[1\]](#)[\[4\]](#)
- GHS Hazard Codes: H373, H411[\[1\]](#)[\[4\]](#)
- Risk Statements (Europe - obsolete): R48/22, R51/53[\[2\]](#)[\[6\]](#)
- Safety Statements (Europe - obsolete): S22, S36, S61[\[2\]](#)[\[6\]](#)

## Section 16: Other Information

- Disclaimer: The information provided in this document is correct to the best of our knowledge, information and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal and release and is not to be considered a warranty or quality specification.

## Experimental Protocols & Visualizations

### Synthesis Protocol

A general method for the synthesis of N-(3-(trifluoromethyl)phenyl)isobutyramide is as follows.

[\[2\]](#)

- Reaction Setup: In a reaction vial equipped with a polytetrafluoroethylene sealed screw cap, combine cobalt(II) oxalate dihydrate (0.294 mmol),  $\text{Cs}_2\text{CO}_3$  (2.94 mmol), isobutyramide (1.47 mmol), DMEDA (0.588 mmol), distilled water (0.3 mL), and 3-iodobenzotrifluoride (2.205 mmol).
- Heating: Stir the reaction mixture in the closed system at 120°C to 130°C for 24 hours.
- Workup: Cool the non-homogeneous mixture to room temperature and dilute it with  $\text{CH}_2\text{Cl}_2$ .
- Extraction: Dry the combined organic extracts with anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and remove the solvent under reduced pressure.
- Purification: Load the crude product onto a silica gel column using a minimal amount of  $\text{CH}_2\text{Cl}_2$  and purify by column chromatography to yield the final product.
- Confirmation: Confirm the structure and purity of the product using  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectral analysis.

## Diagrams

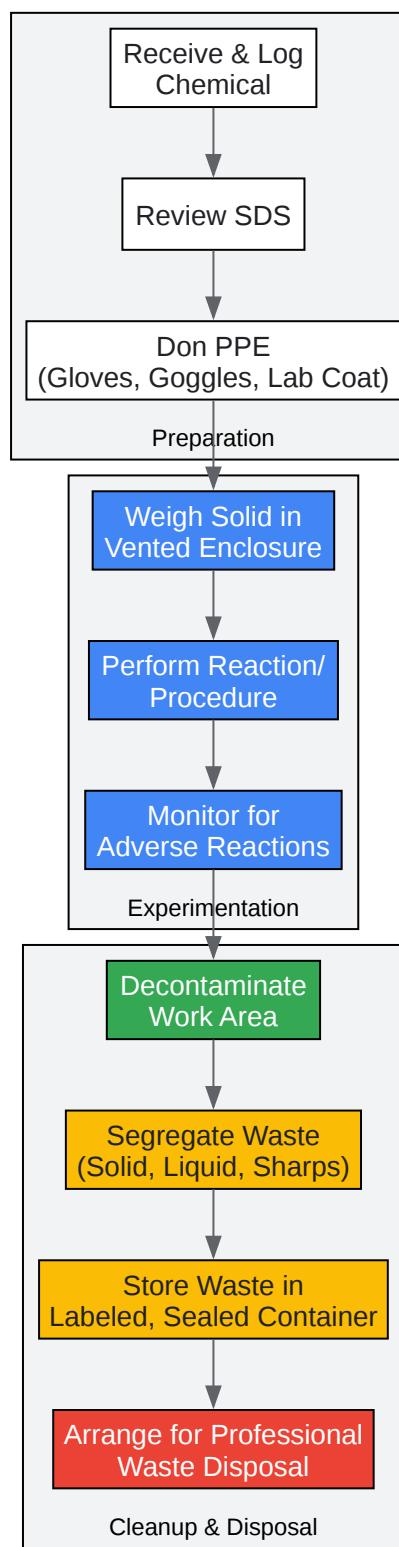


Diagram 1: Hazardous Solid Handling Workflow

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Caption: Diagram 1: A generalized workflow for safely handling hazardous solid chemicals.

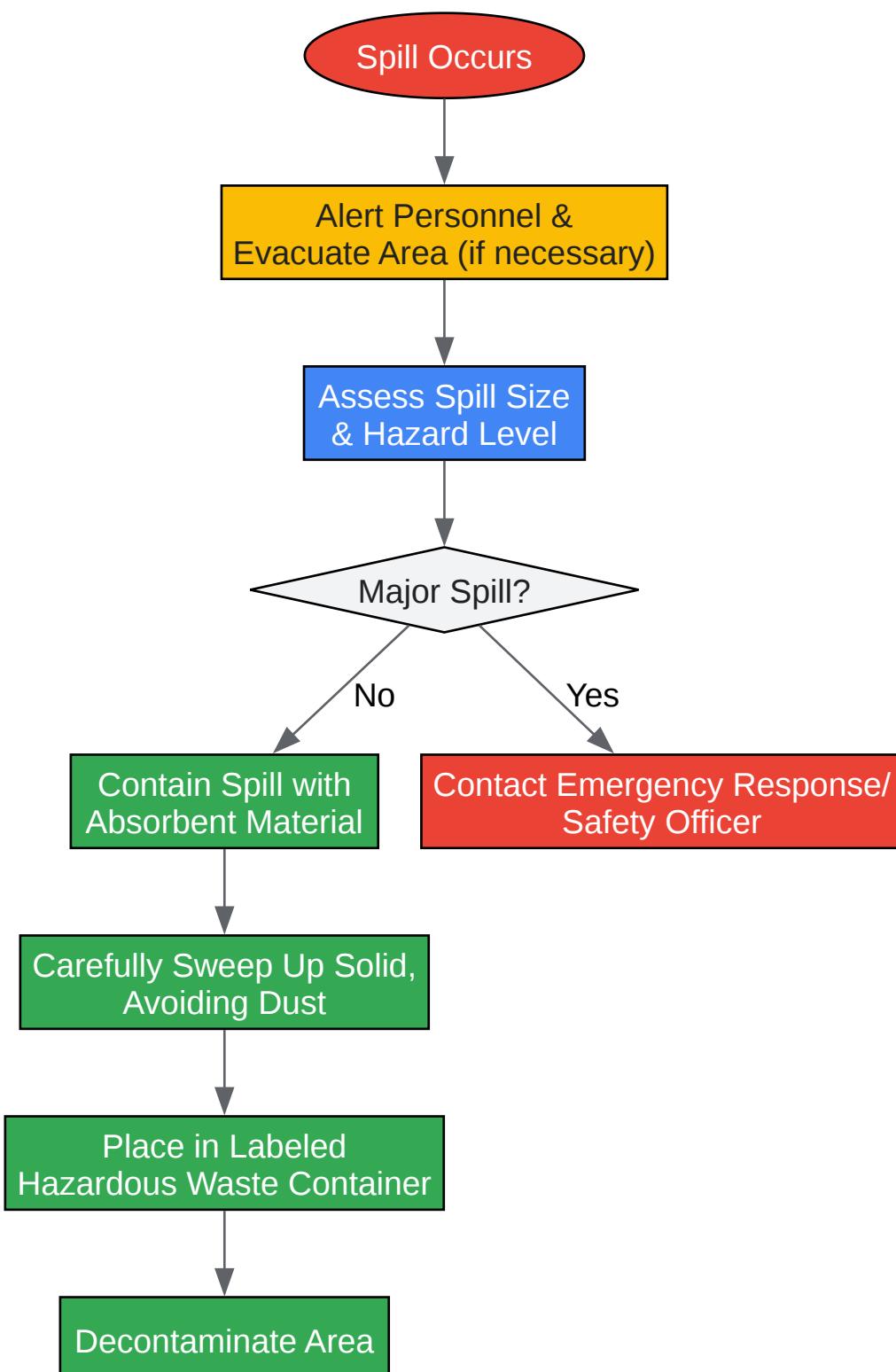


Diagram 2: Spill Response Logic

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